

Comprehensive Computational Guide: Quantum Chemical Profiling of N-(2-aminophenyl)-N-propylamine

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Compound of Interest

Compound Name: *N*-(2-aminophenyl)-*N*-propylamine

CAS No.: 55899-42-8

Cat. No.: B1228254

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Executive Summary & Strategic Importance

N-(2-aminophenyl)-N-propylamine (CAS: 55899-42-8), also known as N-propyl-1,2-benzenediamine, represents a critical scaffold in the development of fluorescent probes (nitric oxide detection) and industrial antioxidants. Its chemical behavior is governed by the interplay between the electron-rich o-phenylenediamine (OPD) core and the steric/inductive effects of the propyl chain.

This guide provides a rigorous comparison of quantum chemical methodologies for characterizing this molecule. Unlike standard alkylamines, the ortho-substitution pattern in this molecule necessitates specific computational treatments to accurately capture intramolecular hydrogen bonding (IMHB) and oxidation potentials.

Target Audience: Computational Chemists, Medicinal Chemists, and Materials Scientists.

Methodology Comparison: Selecting the Right Level of Theory

To achieve experimental accuracy, one cannot rely on a "one-size-fits-all" approach. Below is a comparison of Density Functional Theory (DFT) functionals and basis sets specifically tailored for N-substituted phenylenediamines.

Table 1: Comparative Performance of DFT Functionals for OPD Derivatives

Functional	Class	Computational Cost	Suitability for N-(2-aminophenyl)-N-propylamine	Recommendation
B3LYP	Hybrid GGA	Low	Moderate. Fails to accurately describe the weak intramolecular N-H...N interaction due to lack of dispersion.	Use only for preliminary geometry scans.
M06-2X	Hybrid Meta-GGA	Medium	High. Excellent for main-group thermochemistry and non-covalent interactions (IMHB).	Primary Recommendation for geometry & thermodynamics.
wB97X-D	Range-separated Hybrid	Medium-High	High. Includes dispersion corrections; superior for predicting UV-Vis (TD-DFT) and charge transfer states.	Primary Recommendation for excited states & spectroscopy.
PBE0	Hybrid GGA	Low-Medium	Good. Often provides better NMR chemical shift predictions than B3LYP.	Use for NMR GIAO calculations.

Basis Set Selection Strategy

- Optimization/Frequency: 6-31+G(d,p) is the minimum requirement. The diffuse functions (+) are critical for the lone pair electrons on the nitrogen atoms.
- Final Energy/Properties: def2-TZVP provides near-basis-set-limit accuracy for organic amines and is required for reliable HOMO-LUMO gap estimation.

Structural & Electronic Benchmarks

The accuracy of your simulation depends on capturing the correct conformer.

Conformational Landscape & Intramolecular Hydrogen Bonding

The N-propyl group introduces flexibility. The lowest energy conformer typically features an intramolecular hydrogen bond between the amino hydrogen (

) and the alkylated nitrogen lone pair.

- Key Geometric Parameter: The distance.
 - Expected Value (M06-2X/def2-TZVP): ~2.1 - 2.3 Å.
 - Significance: This interaction stabilizes the molecule and lowers the oxidation potential, making it a more effective antioxidant/probe than its meta- or para-isomers.

Frontier Molecular Orbitals (FMO)

The reactivity of **N-(2-aminophenyl)-N-propylamine** is dictated by its HOMO energy.

- HOMO: Localized on the o-phenylenediamine moiety (antibonding character). High energy implies easy oxidation.
- LUMO: Distributed over the aromatic ring.
- Relevance: A smaller HOMO-LUMO gap correlates with redshifted absorption and higher reactivity toward radicals (e.g., NO, ROO•).

Step-by-Step Computational Protocol

This protocol uses a self-validating workflow: Optimization

Frequency Check

Property Calculation.

Phase 1: Geometry Optimization & Frequency Analysis

Software: Gaussian 16 / ORCA 5 Objective: Locate the global minimum and verify it is not a transition state (zero imaginary frequencies).

Input Example (Gaussian Style):

Phase 2: Spectroscopic Profiling (NMR & UV-Vis)

Objective: Validate structure against experimental data.

- NMR: Run `nmr=giao` using the PBE0/def2-TZVP level on the optimized geometry.
 - Target:

H NMR signal for

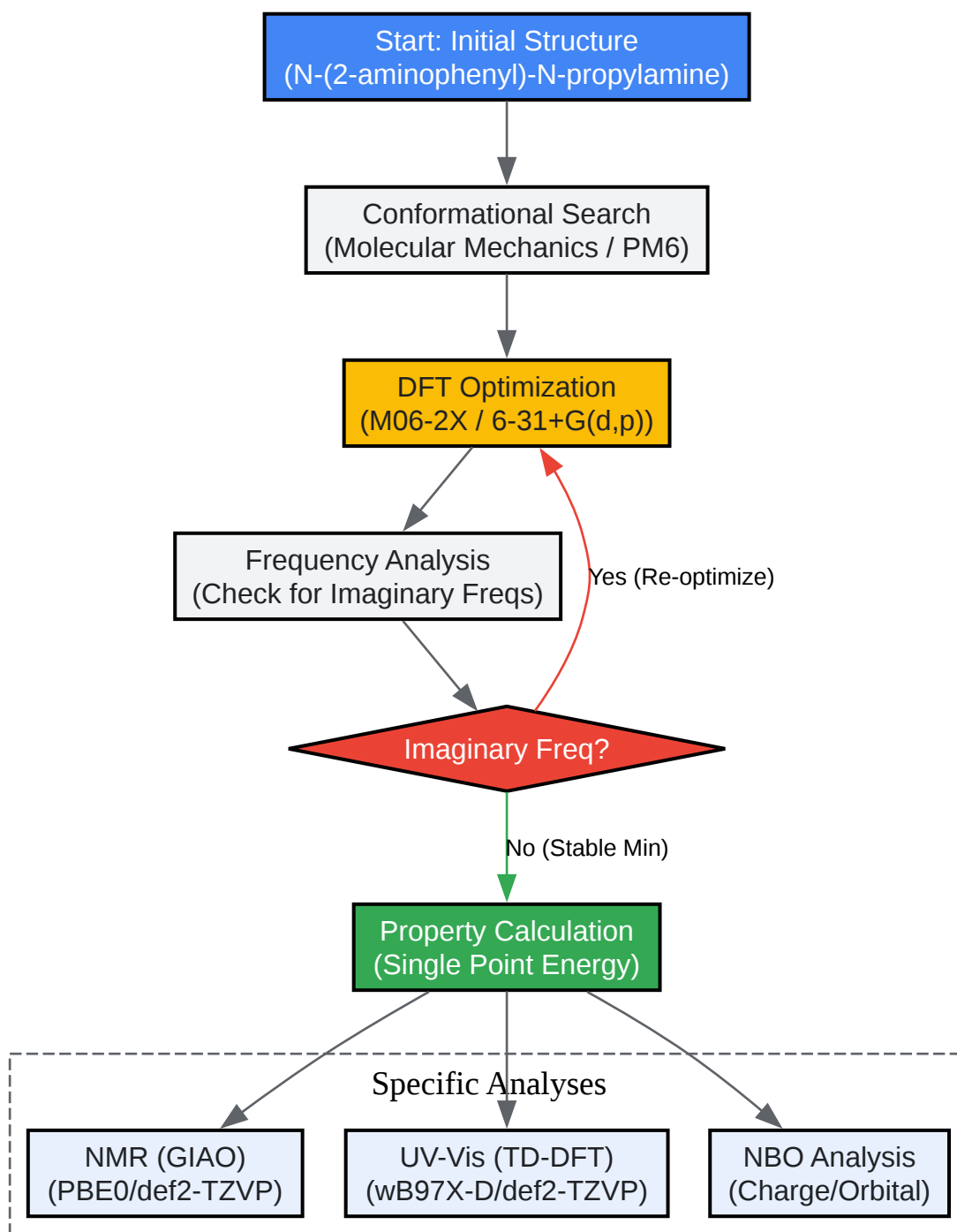
protons should appear broad and downfield (3.5 - 5.0 ppm) due to exchange/H-bonding.
- UV-Vis (TD-DFT): Run `td(nstates=10)` using wB97X-D/def2-TZVP.
 - Target: Look for the

transition around 280-300 nm and the

shoulder.

Visualizing the Computational Workflow

The following diagram illustrates the logical flow for characterizing this molecule, ensuring self-validation at every step.

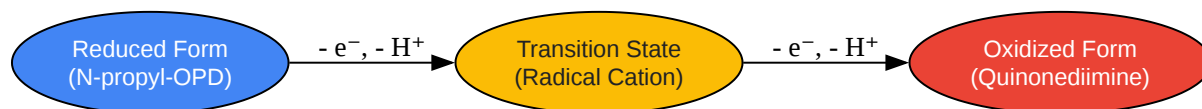


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Caption: Figure 1. Self-validating computational workflow for N-propyl-OPD characterization.

Reactivity Pathway: Oxidation Mechanism

Understanding the oxidation of this molecule is crucial for its use in NO sensing. The molecule oxidizes to a quinonediimine species.



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Caption: Figure 2. Simplified oxidation pathway from amine to quinonediimine.

References

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